

Essential Safety and Logistical Information for Handling Distalgesic

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Compound of Interest

Compound Name:	Distalgesic
CAS No.:	39400-85-6
Cat. No.:	B1203322

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This document provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Distalgesic**. It is imperative to recognize that the brand name "**Distalgesic**" has been used for two distinct formulations:

- **Distalgesic** (Co-proxamol): A combination of dextropropoxyphene and paracetamol. This formulation has been withdrawn in several countries due to a high risk of fatal overdose.
- **Distalgesic**: A combination of tramadol and paracetamol.

Given the significant hazards associated with both formulations, particularly the dextropropoxyphene-containing version, stringent adherence to the following safety procedures is mandatory.

Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before handling either formulation of **Distalgesic**. The primary hazards are associated with the active pharmaceutical ingredients (APIs):

- Dextropropoxyphene: A synthetic opioid analgesic with a narrow therapeutic index. Overdose can lead to rapid onset of respiratory depression, cardiac arrhythmias, and death.[1] It is classified as a Schedule II or IV controlled substance in the United States, depending on the formulation.
- Tramadol: A centrally acting opioid analgesic.[2][3] Overdose can cause respiratory depression, somnolence, and seizures. It is a controlled substance in many countries.
- Paracetamol (Acetaminophen): An analgesic and antipyretic.[2][3] Overdose can lead to severe and irreversible liver damage.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Distalgesic** in a laboratory setting to prevent dermal contact and inhalation of powdered substances.

1. Hand Protection:

- Wear two pairs of powder-free nitrile gloves that comply with ASTM D6978 standards.[4]
- The outer glove should be removed and disposed of within the containment area (e.g., fume hood).
- Change gloves every 30-60 minutes or immediately if they are damaged or contaminated.[5]

2. Body Protection:

- A disposable, solid-front gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene) with long sleeves and tight-fitting cuffs is required.[6]
- Gowns should be changed immediately after a spill or every two to three hours during continuous work.[6]

3. Eye and Face Protection:

- Chemical splash goggles are the minimum requirement.[2]

- A full-face shield should be worn over safety goggles when there is a risk of splashes or aerosol generation.[4][6]

4. Respiratory Protection:

- For handling powders outside of a containment device, a NIOSH-certified N95 or N100 respirator is recommended to prevent inhalation.[4]
- All personnel requiring respiratory protection must be fit-tested and trained in its proper use.

Quantitative Data Summary

The following table summarizes key quantitative data for the active components of **Distalgesic**. Note that specific occupational exposure limits (OELs) for dextropropoxyphene and tramadol in a laboratory setting are not well-established and a conservative approach is recommended.

Parameter	Dextropropoxyphene	Paracetamol (Acetaminophen)	Tramadol
CAS Number	469-62-5	103-90-2	27203-92-5
Molecular Formula	C ₂₂ H ₂₉ NO ₂	C ₈ H ₉ NO ₂	C ₁₆ H ₂₅ NO ₂
Molecular Weight	339.5 g/mol	151.16 g/mol	263.38 g/mol
Occupational Exposure Limit (OEL)	Not well-established. Handle with high containment.	No established PEL or TLV. A suggested PDE is 25 mg/day (oral).	Not well-established. Handle with high containment.
LD50 (Oral, Rat)	Data not readily available	1944 mg/kg	228 mg/kg

PDE: Permitted Daily Exposure

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All handling of powdered **Distalgesic** or its active ingredients must be conducted in a designated area, within a certified chemical fume hood or a ventilated balance enclosure to

minimize inhalation exposure.

- Ensure all necessary PPE is readily available and has been inspected for integrity before use.
- Prepare all necessary equipment and reagents before introducing the hazardous material.

2. Weighing and Aliquoting:

- Use a dedicated set of utensils (spatulas, weigh boats) for handling **Distalgesic**.
- Employ a "wetting" technique (e.g., with a small amount of a suitable solvent) when handling powders to reduce dust generation, if compatible with the experimental protocol.
- Clean all utensils and the work surface with an appropriate solvent (e.g., 70% ethanol) immediately after use.

3. Dissolution and Solution Handling:

- When dissolving **Distalgesic**, add the solvent to the solid slowly to avoid splashing.
- All solutions should be clearly labeled with the compound name, concentration, date, and hazard symbols.
- Transport solutions in sealed, secondary containers.

4. Spill Management:

- In the event of a spill, evacuate the immediate area and alert colleagues and the laboratory supervisor.
- For small spills, trained personnel wearing appropriate PPE should use a spill kit containing absorbent materials to clean the area.
- For large spills, evacuate the laboratory and contact the institutional safety office.
- All materials used for spill cleanup must be disposed of as hazardous waste.

Disposal Plan

All waste generated from handling **Distalgesic**, including contaminated PPE, weighing paper, and excess material, must be disposed of as hazardous pharmaceutical waste.

1. Waste Segregation:

- Use designated, clearly labeled, and sealed containers for all **Distalgesic** waste.
- Do not mix **Distalgesic** waste with other laboratory waste streams.

2. Disposal of Solid Waste:

- All solid waste, including gloves, gowns, and contaminated labware, should be placed in a sealed, puncture-resistant container labeled "Hazardous Pharmaceutical Waste."

3. Disposal of Liquid Waste:

- Aqueous waste containing **Distalgesic** should be collected in a designated, sealed, and clearly labeled waste container.
- Do not pour any **Distalgesic**-containing solutions down the drain.

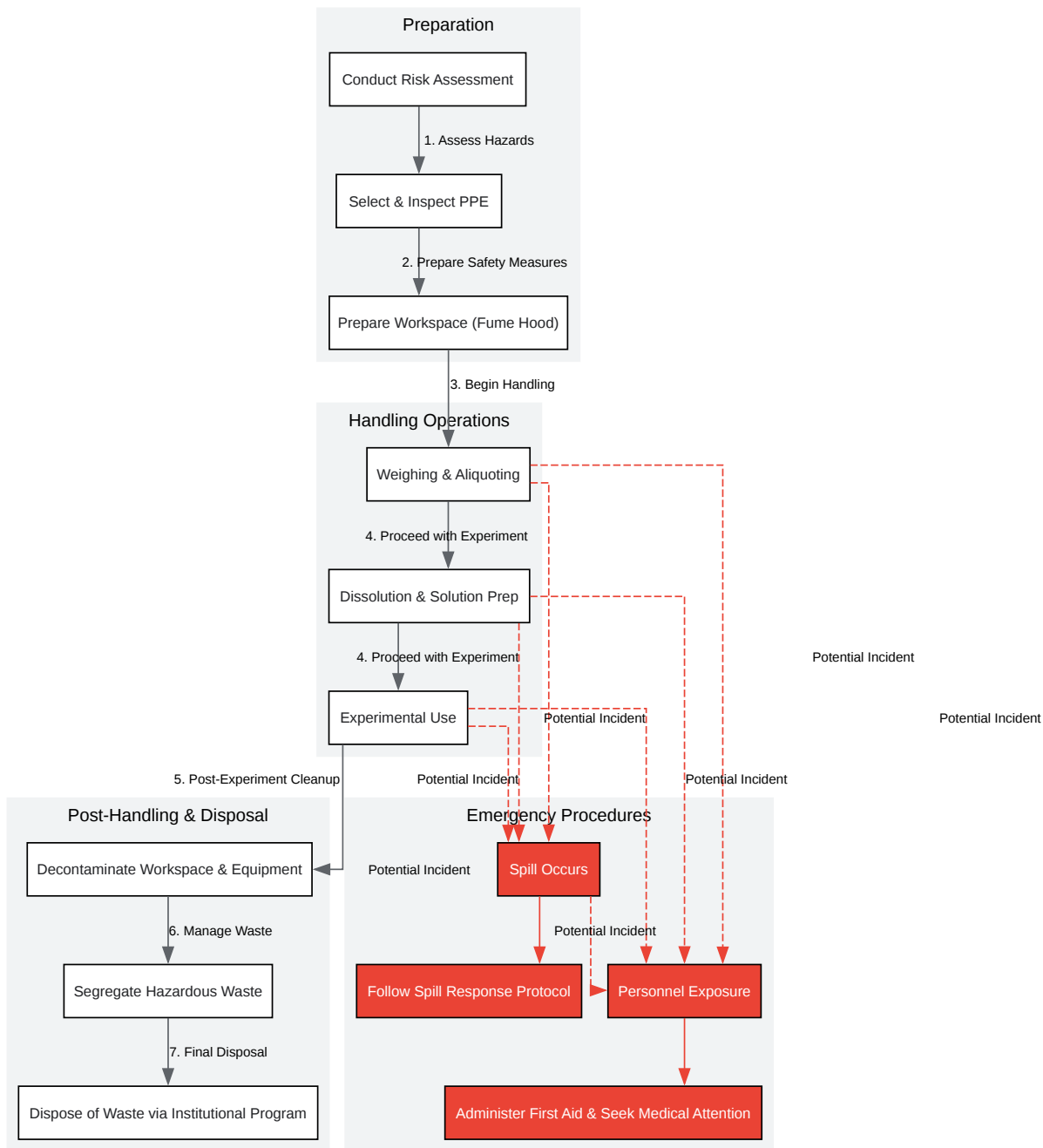
4. Final Disposal:

- All hazardous pharmaceutical waste must be disposed of through the institution's hazardous waste management program, typically involving incineration by a licensed contractor.^[7]

Visualized Workflow for Safe Handling of Distalgesic

The following diagram illustrates the logical workflow for the safe handling of **Distalgesic** in a laboratory setting, from preparation to final disposal.

Safe Handling and Disposal Workflow for Distalgesic



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Caption: Logical workflow for safe handling of **Distalgesic**.

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